

Application Note: Solvent Extraction Strategies Using Diethyl({2-[(2- methoxyethyl)amino]ethyl})amine

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Compound of Interest

Compound Name:	Diethyl({2-[(2-methoxyethyl)amino]ethyl})amine
CAS No.:	819813-92-8
Cat. No.:	B3286102

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Technical Guide for Switchable Hydrophilicity Solvent (SHS) Systems

Executive Summary

This application note details the operational protocols for using **Diethyl({2-[(2-methoxyethyl)amino]ethyl})amine** (referred to herein as DEMEEA) as a Switchable Hydrophilicity Solvent (SHS). Unlike traditional volatile organic solvents (VOCs) like hexane or dichloromethane, DEMEEA belongs to a class of "smart" diamine solvents that can reversibly toggle their polarity upon exposure to CO₂.

Key Advantages of DEMEEA:

- **Diamine Architecture:** Contains both a tertiary amine (diethyl) and a secondary amine, offering superior phase-switching kinetics compared to monoamines.

- **Enhanced Lipophilicity:** The diethyl group provides a higher logP (octanol-water partition coefficient) than its dimethyl analogs, making it an aggressive solvent for heavy lipids, crude oils, and hydrophobic pharmaceutical intermediates.
- **Energy Efficiency:** Solvent recovery is achieved via mild thermal shifts or inert gas sparging, eliminating energy-intensive distillation.

Chemical Profile & Mechanism of Action

Molecule:

-Diethyl-

-(2-methoxyethyl)ethane-1,2-diamine Structure:

The Switching Mechanism

The core utility of DEMEEA lies in its reaction with CO₂ in the presence of water.

- **Neutral State (Hydrophobic):** Under air or nitrogen, DEMEEA is a non-polar liquid miscible with oils and immiscible with water. It functions similarly to hexane.
- **Ionic State (Hydrophilic):** Upon CO₂ bubbling, the secondary and tertiary amine sites protonate to form bicarbonate and carbamate salts. The molecule becomes water-soluble and immiscible with oils.

Reaction Pathway:

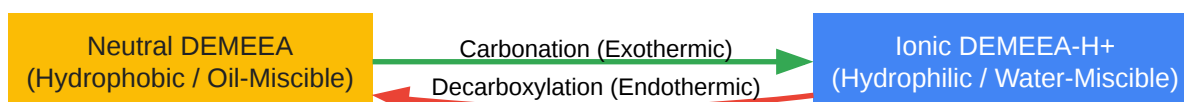
(Note: Secondary amines may also transiently form carbamates

, which eventually hydrolyze to bicarbonates in excess water).

Visualization of the Switching Cycle

- CO₂ (Heat/N₂)

+ CO₂ & H₂O



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Figure 1: The reversible polarity switch of DEMEEA triggered by CO₂.

Application Protocols

Protocol A: Extraction of Lipids from Biomass (e.g., Algae, Soy, Seeds)

Context: Replacing hexane in solid-liquid extraction. DEMEEA penetrates cell walls effectively in its neutral state.

Materials:

- Dried Biomass (ground to <1mm particle size)
- DEMEEA (Neutral form)
- CO₂ cylinder (Industrial grade is sufficient)
- Water (Deionized)
- Heat source (Water bath at 60°C)

Step-by-Step Methodology:

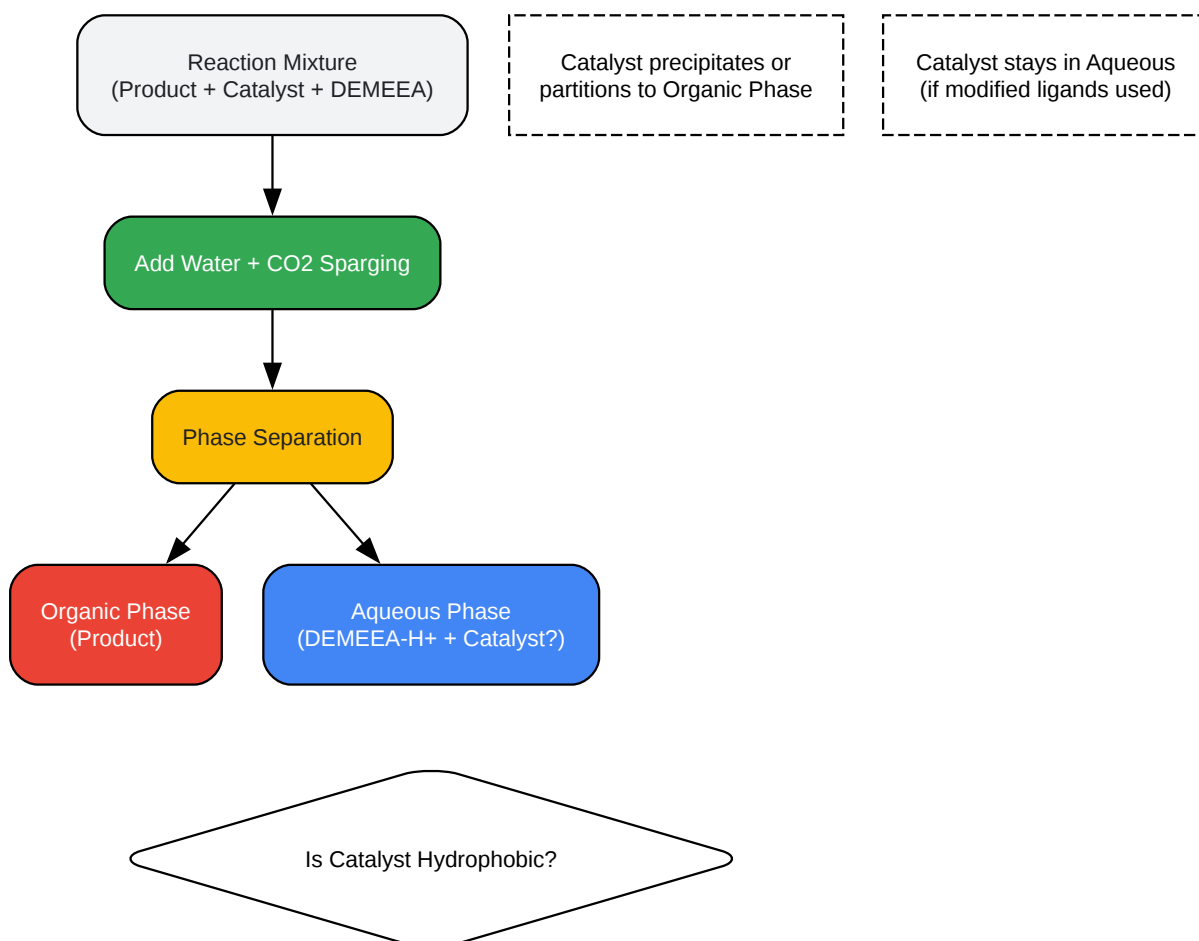
- Solid-Liquid Extraction:
 - Mix Biomass and DEMEEA in a 1:5 (w/v) ratio in a sealed flask.

- Stir at room temperature (25°C) for 60 minutes.
- Optimization: For recalcitrant cell walls, heat to 40°C.
- Filtration:
 - Filter the mixture to remove solid biomass residue.
 - Result: A single-phase liquid filtrate containing DEMEEA + Dissolved Lipids.
- Phase Switching (The "Switch"):
 - Add water to the filtrate (Volume ratio 1:1 relative to DEMEEA).
 - Insert a gas dispersion tube and bubble CO₂ through the mixture at a rate of ~100 mL/min.
 - Observation: The mixture will warm slightly (exothermic) and become turbid.
 - Continue bubbling for 30–60 minutes until two distinct layers form.
- Separation:
 - Transfer to a separatory funnel.
 - Top Layer: Extracted Lipids (Hydrophobic product).
 - Bottom Layer: Water + Protonated DEMEEA (Ionic solution).
 - Drain the bottom layer. The top layer is your pure extract.
- Solvent Recovery:
 - Take the bottom aqueous layer and heat to 60–70°C OR sparge with N₂/Air.
 - CO₂ is released.^{[1][2][3][4]} DEMEEA reverts to its neutral, hydrophobic form.
 - DEMEEA separates from the water (forms a top layer). Decant and recycle.^{[1][2][3][5]}

Protocol B: Homogeneous Catalyst Recovery

Context: Recovering a hydrophobic catalyst (e.g., Grubbs, Pd-complexes) from a reaction mixture.

Workflow Diagram:



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Figure 2: General workflow for separation. Note: Most hydrophobic catalysts will partition into the organic product phase or precipitate when DEMEEA becomes ionic.

Quantitative Performance Data

The following table summarizes expected physical properties and extraction efficiencies based on diamine SHS literature (Vanderveen et al., 2018).

Parameter	Neutral DEMEEA	Ionic DEMEEA (Carbonated)	Impact on Process
Log Kow (Octanol/Water)	~1.5 - 2.0 (Est.)	< -1.0	High logP ensures good oil solubility; low logP ensures complete removal from oil.
Water Miscibility	Immiscible	Fully Miscible	Enables biphasic separation.
Viscosity (25°C)	Low (< 5 cP)	High (> 100 cP)	Critical: Carbonated phase is viscous. Ensure robust stirring.
Boiling Point	> 180°C	N/A (Decomposes/Reverts)	High BP prevents evaporative losses during extraction.
Residual Solvent in Oil	N/A	< 50 ppm	Superior to monoamines due to better aqueous partitioning.

Troubleshooting & Optimization

Incomplete Phase Separation (Emulsions)

- Cause: Insufficient ionic strength or presence of surfactants in the biomass.
- Solution:
 - Increase CO₂ sparging time to ensure full protonation.
 - Add a small amount of brine (NaCl) to the aqueous phase to exploit the "Salting-out" effect, pushing the organic layer out more aggressively.

High Viscosity in Aqueous Phase

- Cause: Diamine carbamates form strong hydrogen bond networks.
- Solution: Maintain the aqueous phase temperature at 35–40°C during separation. Do not cool below 20°C, as viscosity increases exponentially.

Solvent Degradation (Oxidation)

- Risk: Amines can oxidize over time, turning yellow/brown.
- Prevention: Store DEMEEA under Nitrogen or Argon. During the "CO₂ removal" step, use N₂ sparging rather than air sparging if recycling for >10 cycles.

Safety & Handling (E-E-A-T)

- Toxicity: Like most aliphatic amines, DEMEEA is corrosive to skin and eyes. Wear nitrile gloves and chemical splash goggles.
- Volatility: While less volatile than diethylamine, it still possesses a distinct amine odor. Work in a fume hood.
- Exotherm: The reaction with CO₂ is exothermic. On a large scale (>1L), monitor temperature to prevent runaway heating, though it is generally self-limiting.

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